Spectroscopic characterization of (1S)-1-(4-Bromophenyl)-2-methylpropylamine

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Compound of Interest

Compound Name:	*(1S)-1-(4-Bromophenyl)-2-methylpropylamine*
CAS No.:	*1213163-28-0*
Cat. No.:	*B3222397*

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An In-depth Technical Guide for the Spectroscopic Characterization of **(1S)-1-(4-Bromophenyl)-2-methylpropylamine**

Introduction

(1S)-1-(4-Bromophenyl)-2-methylpropylamine is a chiral primary amine of significant interest in synthetic chemistry and drug development. Its structure, featuring a stereocenter, a brominated aromatic ring, and an isopropyl group, presents a distinct set of spectroscopic characteristics. Accurate and comprehensive characterization is paramount to confirm its identity, establish purity (both chemical and enantiomeric), and elucidate its structure. This guide provides a detailed framework for the multi-technique spectroscopic analysis of this compound, grounded in established principles and field-proven methodologies. We will explore the expected outcomes and interpretive logic for Mass Spectrometry (MS), Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy.

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Molecular Structure and Physicochemical Properties

A thorough analysis begins with a clear understanding of the molecule's fundamental properties. The structural features are key to predicting and interpreting spectroscopic data.

Caption: Structure of **(1S)-1-(4-Bromophenyl)-2-methylpropylamine** with key atoms labeled.

Table 1: Physicochemical Properties

Property	Value	Source
Chemical Formula	$C_{10}H_{14}BrN$	
Molecular Weight	228.13 g/mol	
Chirality	(S)-configuration at C1	Topic
Key Functional Groups	Primary Amine, Bromobenzene	Topic

Mass Spectrometry (MS)

2.1 Principle of Analysis

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments. For **(1S)-1-(4-Bromophenyl)-2-methylpropylamine**, MS is critical for confirming the molecular weight and the presence of bromine, which has two abundant isotopes (^{79}Br and ^{81}Br) in an approximate 1:1 ratio. This isotopic signature is a powerful diagnostic tool.[1]

2.2 Predicted Mass Spectrum and Fragmentation

Under Electron Ionization (EI), the molecule will ionize to form a molecular ion ($M^{+\cdot}$) and then undergo fragmentation. The most characteristic features are:

- Molecular Ion ($M^{+\cdot}$): Expect two peaks of nearly equal intensity at m/z 227 and 229, corresponding to the ^{79}Br and ^{81}Br isotopes, respectively. The molecular formula for the protonated molecule in chemical ionization would be C10H15BrN+[2].

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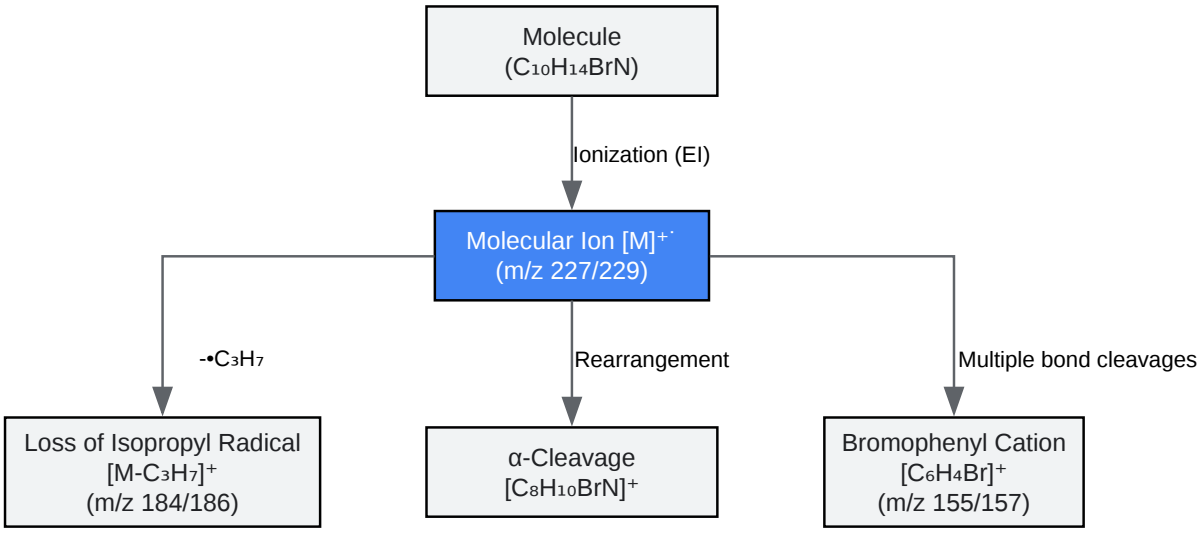
- Base Peak: The most stable fragment is often the base peak. For this structure, cleavage of the C1-C2 bond (α-cleavage) is highly favorable, leading to the formation of the bromotropylium ion or a related resonance-stabilized structure. However, another likely fragmentation is the formation of an iminium ion. The most abundant ion in the mass spectrum of the related compound propylamine is $[CH_2NH_2]^+$ at m/z 30.[3]
- Key Fragments:
  - $[M-43]^+$ (m/z 184/186): Loss of the isopropyl group ($CH(CH_3)_2$). This is a common fragmentation pathway for alkyl-substituted compounds.
  - $[C_7H_7Br]^+$ (m/z 170/172): Formation of the bromobenzyl cation.
  - $[C_6H_4Br]^+$ (m/z 155/157): A fragment corresponding to the bromophenyl cation is also expected.[4]



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Caption: Predicted major fragmentation pathways in EI-MS.

2.3 Experimental Protocol

- Sample Preparation: Dissolve approximately 1 mg of the compound in 1 mL of a volatile solvent like methanol or dichloromethane.

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- Instrumentation: Use a Gas Chromatography-Mass Spectrometry (GC-MS) or a direct infusion system with an EI or Chemical Ionization (CI) source.
- GC-MS Parameters (Typical):
  - Column: Standard non-polar column (e.g., DB-5ms).
  - Inlet Temperature: 250 °C.
  - Oven Program: Start at 100 °C, hold for 1 minute, ramp to 280 °C at 15 °C/min.
  - Ion Source Temp: 230 °C.
  - Mass Range: Scan from m/z 40 to 400.

Infrared (IR) Spectroscopy

3.1 Principle of Analysis

IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of its chemical bonds. Specific functional groups absorb at characteristic frequencies, making IR an excellent tool for identifying their presence.[5]

3.2 Predicted IR Absorptions

For **(1S)-1-(4-Bromophenyl)-2-methylpropylamine**, the key diagnostic peaks are associated with the primary amine and the substituted aromatic ring.

Table 2: Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration Type	Intensity	Comments
3400-3300	Asymmetric & Symmetric N-H Stretch	Medium	Two distinct bands are characteristic of a primary amine ($R-NH_2$).[6]
2960-2850	Aliphatic C-H Stretch	Strong	From the isopropyl and other aliphatic C-H bonds.[7]
~3030	Aromatic C-H Stretch	Medium-Weak	Typically observed just above 3000 cm^{-1}.[5]
1650-1580	N-H Bend (Scissoring)	Medium	Confirms the presence of a primary amine.[6][7]
1590, 1485	Aromatic C=C Stretch	Medium	Two bands are typical for benzene derivatives.
1335-1250	Aromatic C-N Stretch	Strong	The C-N bond adjacent to the aromatic ring absorbs strongly in this region.[6]
1250-1020	Aliphatic C-N Stretch	Medium-Weak	[6]
~820	C-H Out-of-Plane Bend	Strong	Characteristic of 1,4-disubstituted (para) benzene rings.
600-500	C-Br Stretch	Medium	The carbon-bromine bond vibration appears in the fingerprint region.

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3.3 Experimental Protocol

- Sample Preparation:
  - Neat Liquid (if applicable): Place a drop of the neat liquid between two NaCl or KBr plates.
  - Solid (KBr Pellet): Mix ~1 mg of the solid sample with ~100 mg of dry KBr powder. Grind to a fine powder and press into a transparent disk using a hydraulic press.
  - ATR: Place a small amount of the sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory. This is often the simplest method.
- Data Acquisition:
  - Record a background spectrum of the empty instrument (or clean ATR crystal).
  - Place the sample in the instrument and record the sample spectrum.
  - The data is typically collected over a range of 4000-400 cm^{-1}.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise carbon-hydrogen framework of an organic molecule. For a chiral compound, NMR is also essential for determining enantiomeric purity, often with the aid of a chiral auxiliary.[8]

4.1 Predicted ^1H NMR Spectrum (500 MHz, $CDCl_3$)

The proton NMR spectrum will reveal the number of different proton environments, their electronic environments (chemical shift), the number of neighboring protons (multiplicity), and the relative number of protons (integration).

Table 3: Predicted ^1H NMR Chemical Shifts and Multiplicities

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Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Aromatic (H-2', H-6')	~7.45	Doublet (d)	2H	Protons ortho to the bromine atom, deshielded. Appears as part of an AA'BB' system.[9]
Aromatic (H-3', H-5')	~7.20	Doublet (d)	2H	Protons meta to the bromine atom. Appears as part of an AA'BB' system. [9]
Benzylic (H-1)	~3.8 - 4.2	Doublet (d)	1H	Methine proton adjacent to the nitrogen and the aromatic ring. Split by H-2.
Isopropyl (H-2)	~1.8 - 2.2	Multiplet (m)	1H	Methine proton split by H-1 and the six methyl protons.
Amine (NH_2)	1.0 - 2.5	Broad Singlet (br s)	2H	Chemical shift is variable and depends on concentration and solvent. Often exchanges with D_2O.
Methyl (H-3, H-4)	~0.9 and ~0.8	Doublet (d)	6H (3H each)	The two methyl groups are diastereotopic

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	due to the adjacent stereocenter (C1) and will likely appear as two distinct doublets, each split by H-2.

4.2 Predicted ^{13}C NMR Spectrum (125 MHz, $CDCl_3$)

The ^{13}C NMR spectrum shows a signal for each unique carbon environment.

Table 4: Predicted ^{13}C NMR Chemical Shifts

Carbon Assignment	Predicted δ (ppm)	Rationale
Aromatic (C-1')	~142-145	Quaternary carbon attached to the alkyl chain.
Aromatic (C-3', C-5')	~131-132	Aromatic CH carbons meta to the bromine.
Aromatic (C-2', C-6')	~128-129	Aromatic CH carbons ortho to the bromine.
Aromatic (C-4')	~120-122	Carbon atom directly bonded to bromine; its signal is often broadened.[10]
Benzylic (C-1)	~60-65	Carbon adjacent to the nitrogen atom.
Isopropyl (C-2)	~33-36	Aliphatic methine carbon.
Methyl (C-3, C-4)	~19-22	The diastereotopic methyl carbons may be resolved as two separate signals.

4.3 Enantiomeric Purity Assessment by NMR

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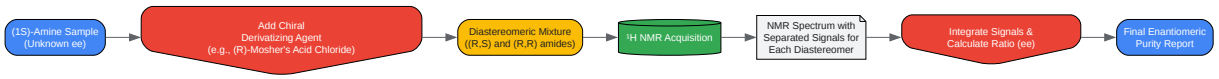
Direct NMR analysis cannot distinguish between enantiomers. To determine enantiomeric excess (ee), the amine must be reacted with a chiral derivatizing agent (CDA) to form a mixture of diastereomers. These diastereomers have different physical properties and are distinguishable in the NMR spectrum.[11][12]

Workflow for Chiral NMR Analysis:



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Caption: Workflow for determining enantiomeric excess using a chiral derivatizing agent.

4.4 Experimental Protocol (NMR)

- Sample Preparation (^1H & ^{13}C): Dissolve 5-10 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal reference (δ 0.00).
- Data Acquisition:
  - Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field for homogeneity.
  - Acquire a standard ^1H spectrum (16-32 scans are typically sufficient).
  - Acquire a proton-decoupled ^{13}C spectrum (requires more scans, e.g., 1024 or more, due to the low natural abundance of ^{13}C).
- Chiral Derivatization (Example):
  - In a vial, dissolve one equivalent of the amine in a dry solvent (e.g., pyridine or CH_2Cl_2).

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- Add a slight excess (1.1 equivalents) of a chiral derivatizing agent (e.g., Mosher's acid chloride).
- Allow the reaction to proceed to completion.
- Prepare the resulting diastereomeric mixture for NMR analysis as described above. Look for well-resolved signals (e.g., methoxy or CF_3 signals from the derivatizing agent, or the benzylic proton of the original amine) and integrate them to determine the ratio.[13]

Ultraviolet-Visible (UV-Vis) Spectroscopy

5.1 Principle of Analysis

UV-Vis spectroscopy measures the absorption of UV or visible light, which corresponds to electronic transitions within the molecule. The primary chromophore (light-absorbing part) in this molecule is the bromophenyl group.[14] The absorption is influenced by the conjugated π-electron system.[15]

5.2 Predicted UV-Vis Spectrum

The bromobenzene chromophore is expected to show characteristic absorption bands.

- Primary Band ($\pi \rightarrow \pi$):* An intense absorption band (the E2-band) is expected around 210-220 nm.
- Secondary Band (Benzene Ring): A weaker absorption band (the B-band) with fine structure is expected around 260-280 nm. The bromine substituent causes a slight red shift (shift to longer wavelength) compared to unsubstituted benzene.

5.3 Experimental Protocol

- Sample Preparation: Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol or hexane). A typical concentration is in the range of 10^{-4} to 10^{-5} M.
- Data Acquisition:
  - Use a dual-beam UV-Vis spectrophotometer.

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- Fill one quartz cuvette with the pure solvent (the blank) and another with the sample solution.
- Scan a wavelength range from approximately 190 nm to 400 nm.
- Record the absorbance (A) as a function of wavelength (λ). The wavelength of maximum absorbance is reported as λ_{max}.

Integrated Spectroscopic Analysis

No single technique provides a complete structural picture. The power of spectroscopic characterization lies in the integration of data from all methods.

- MS confirms the molecular weight and elemental composition (presence of Br).
- IR confirms the presence of key functional groups (primary amine, aromatic ring).
- NMR elucidates the precise C-H framework, confirms stereochemistry-influenced diastereotopicity, and, with derivatization, quantifies enantiomeric purity.
- UV-Vis confirms the presence of the aromatic chromophore.

Together, these techniques provide a self-validating system, ensuring an unambiguous and comprehensive characterization of **(1S)-1-(4-Bromophenyl)-2-methylpropylamine**, which is essential for its application in research and development.

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